

2-(Dicyclohexylphosphino)-2'-methoxybiphenyl

IUPAC name

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Compound of Interest

Compound Name: 2-(Dicyclohexylphosphino)-2'-methoxybiphenyl

Cat. No.: B1589798

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An In-depth Technical Guide: dicyclohexyl-[2-(2-methoxyphenyl)phenyl]phosphane

Executive Summary

This technical guide provides a comprehensive overview of dicyclohexyl-[2-(2-methoxyphenyl)phenyl]phosphane, a highly effective monodentate biaryl phosphine ligand. Known for its role in facilitating challenging transition-metal-catalyzed cross-coupling reactions, this ligand combines significant steric bulk with specific electronic properties to enhance catalytic activity, stability, and selectivity. We will delve into its nomenclature, physicochemical properties, synthesis, and mechanistic role in catalysis. Furthermore, this guide presents detailed, field-proven protocols for its application in key organic transformations, offering researchers and drug development professionals the foundational knowledge required to effectively leverage this powerful catalytic tool.

Core Concepts: Nomenclature and Structure

dicyclohexyl-[2-(2-methoxyphenyl)phenyl]phosphane is a member of the well-established Buchwald family of electron-rich, sterically hindered phosphine ligands. These ligands are instrumental in modern organic synthesis, particularly for palladium-catalyzed reactions that form carbon-carbon (C-C) and carbon-heteroatom (C-N, C-O) bonds.

The systematic IUPAC name for this compound is dicyclohexyl-[2-(2-methoxyphenyl)phenyl]phosphane[1]. Its structure is characterized by a dicyclohexylphosphino

group attached to a 2-substituted biphenyl backbone, which features a methoxy group at the 2'-position. This precise arrangement is critical to its function.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	dicyclohexyl-[2-(2-methoxyphenyl)phenyl]phosphane[1]
CAS Number	255835-82-6[1][2]
Common Synonyms	2-(Dicyclohexylphosphino)-2'-methoxybiphenyl[1][2][3], Dicyclohexyl(2'-methoxy-[1,1'-biphenyl]-2-yl)phosphine[2][4]
Molecular Formula	C ₂₅ H ₃₃ OP[1]

| Molecular Weight | 380.5 g/mol [1] |

Physicochemical Properties and Safe Handling

Understanding the physical properties and stability of the ligand is paramount for its successful application and storage.

Table 2: Key Physicochemical Properties

Property	Description	Source
Appearance	Colorless or slightly yellow crystalline powder.	[4]
Solubility	Soluble in common organic solvents such as dichloromethane, tetrahydrofuran (THF), and toluene.	[1][4]

| Stability | Air-sensitive. Handling and storage under an inert atmosphere (e.g., nitrogen or argon) are crucial to prevent oxidation of the phosphine group, which would render it catalytically inactive. [\[\[5\]](#) |

Handling and Storage Protocols

Due to its air sensitivity, all manipulations should be performed using standard Schlenk line or glovebox techniques.

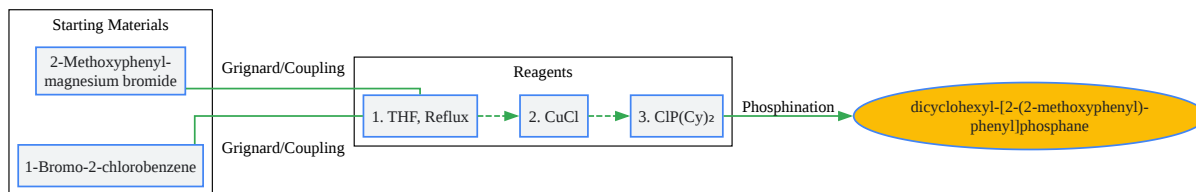
- Storage: Store the compound in a tightly sealed container within a desiccator or glovebox, away from heat and oxidizing agents[\[4\]](#).
- Handling: When handling outside of a controlled atmosphere, work quickly and use inert gas blanketing. Always wear appropriate Personal Protective Equipment (PPE), including safety goggles and chemical-resistant gloves[\[4\]](#). For detailed safety information, consult the Safety Data Sheet (SDS)[\[2\]](#)[\[6\]](#).

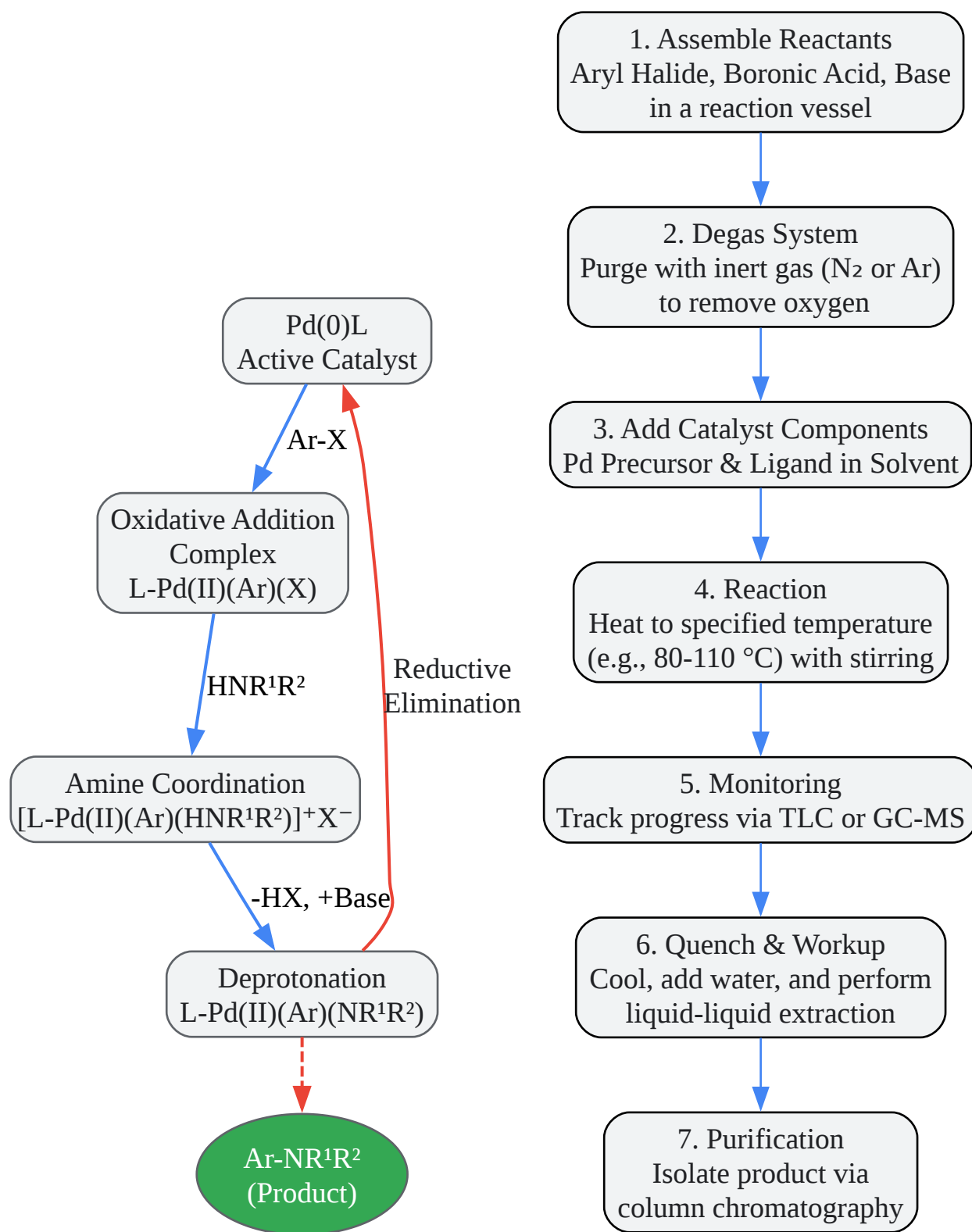
Ligand Synthesis: A Modern Approach

The synthesis of biaryl phosphine ligands has evolved to improve efficiency and scalability. A notable one-pot synthesis developed by Buchwald and colleagues circumvents the need for pre-formed biphenyl substrates, streamlining the process.[\[1\]](#)

Synthesis Rationale and Workflow

This methodology relies on the in-situ formation of a Grignard reagent, which then participates in a coupling reaction, followed by the introduction of the phosphine moiety. This convergent approach is highly efficient. The synthesis commences with 2-methoxyphenylmagnesium bromide and 1-bromo-2-chlorobenzene.[\[1\]](#) The reaction proceeds in tetrahydrofuran, followed by the addition of copper(I) chloride and chlorodicyclohexylphosphine to yield the final product.[\[1\]](#)





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